

2-Ethynyl-3-fluoro-5-methylpyridine CAS number 1372103-91-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethynyl-3-fluoro-5-methylpyridine

Cat. No.: B581798

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2-Ethynyl-3-fluoro-5-methylpyridine: A Technical Overview

CAS Number: 1372103-91-7

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the publicly available information on **2-Ethynyl-3-fluoro-5-methylpyridine**. Despite a comprehensive search of scientific literature and patent databases, detailed experimental protocols, in-depth biological activity data, and specific signaling pathways associated with this compound are not readily available in the public domain. The information presented herein is compiled from chemical supplier databases and general knowledge of related chemical structures.

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **2-Ethynyl-3-fluoro-5-methylpyridine**. This data is primarily sourced from chemical suppliers and should be considered as reference information.

Property	Value	Source
Molecular Formula	C ₈ H ₆ FN	Supplier Catalogs
Molecular Weight	135.14 g/mol	Supplier Catalogs
Physical Form	Solid	Supplier Catalogs
Purity	Typically >95%	Supplier Catalogs
Storage Conditions	Inert atmosphere, 2-8°C	Supplier Catalogs

Structural Information

Identifier	String
SMILES	<chem>CC1=CN=C(C(F)=C1)C#C</chem>
InChI	1S/C8H6FN/c1-3-8-7(9)4-6(2)5-10-8/h1,4-5H,2H3
InChIKey	RRWWIECDYMJKNF-UHFFFAOYSA-N

Safety and Handling

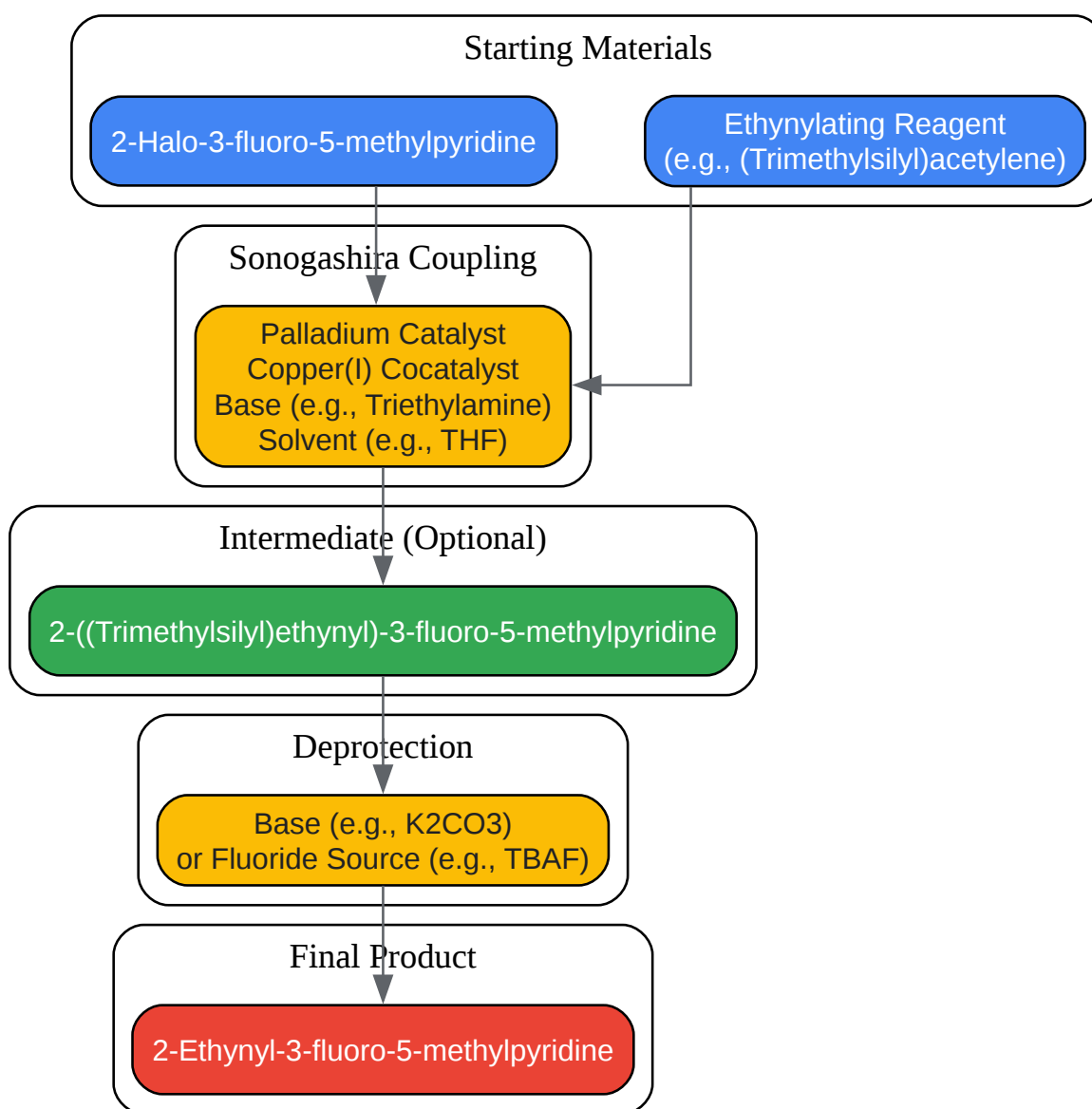
Based on information from supplier safety data sheets, **2-Ethynyl-3-fluoro-5-methylpyridine** is classified with the GHS06 pictogram, indicating toxicity.

Hazard Statement	Precautionary Statement
H301: Toxic if swallowed	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **2-Ethynyl-3-fluoro-5-methylpyridine** is not available in published scientific literature or patents. However, a general synthetic approach for ethynylpyridine derivatives often involves a Sonogashira coupling reaction. The following workflow represents a plausible, though unverified, synthetic route.



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Caption: A general workflow for a potential Sonogashira coupling approach to synthesize **2-Ethynyl-3-fluoro-5-methylpyridine**.

Disclaimer: This diagram illustrates a general synthetic strategy and is not based on a published experimental protocol for the specific target molecule. Reaction conditions would require optimization.

Potential Applications in Drug Discovery

While no specific biological activity has been reported for **2-Ethynyl-3-fluoro-5-methylpyridine**, its structural motifs are of interest in medicinal chemistry.

- **Pyridine Core:** The pyridine ring is a common scaffold in many approved drugs due to its ability to participate in hydrogen bonding and other molecular interactions with biological targets.
- **Fluoro Substituent:** The introduction of a fluorine atom can significantly modulate a molecule's physicochemical properties, including its metabolic stability, binding affinity, and membrane permeability.
- **Ethynyl Group:** The ethynyl group can act as a reactive handle for further chemical modifications (e.g., click chemistry) or can be involved in key interactions with target proteins.

Given these features, it is plausible that this compound could be investigated as an intermediate in the synthesis of novel therapeutic agents. However, without experimental data, any potential application remains speculative.

Signaling Pathways and Biological Targets

There is no information available in the public domain regarding the biological targets or signaling pathways that may be modulated by **2-Ethynyl-3-fluoro-5-methylpyridine**.

Conclusion

2-Ethynyl-3-fluoro-5-methylpyridine is a commercially available compound with potential utility in chemical synthesis and drug discovery. However, a significant gap exists in the publicly available scientific literature regarding its detailed synthesis, experimental data, and biological activity. Researchers interested in this compound would need to undertake foundational research to establish these key parameters.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com